

# Essential Safety and Logistical Information for Handling LY393615

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## Compound of Interest

Compound Name: LY393615

Cat. No.: B1675689

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Disclaimer: No specific Safety Data Sheet (SDS) for **LY393615** (CAS: 325819-97-4; N-[[5,5-bis(4-fluorophenyl)oxolan-2-yl]methyl]butan-1-amine hydrochloride) was found during the literature search. The following safety and handling recommendations are based on an analysis of structurally similar compounds, including n-butylamine and bis(4-fluorophenyl) derivatives. These guidelines are intended to provide a conservative and proactive approach to safety. Researchers should always conduct a thorough risk assessment before handling any new compound and consult with their institution's Environmental Health and Safety (EHS) department.

## Personal Protective Equipment (PPE)

Given the absence of specific toxicological data for **LY393615**, a cautious approach to personal protection is warranted. The following PPE is recommended to minimize exposure during handling.

## Respiratory Protection

In a well-ventilated area, respiratory protection may not be required for handling small quantities. However, if there is a risk of generating dust or aerosols, or if working in a poorly ventilated space, a NIOSH-approved respirator is recommended. For n-butylamine, a related amine, respiratory protection is advised, especially when concentration limits are exceeded.

## Eye Protection

Chemical safety goggles or a face shield should be worn at all times to protect against splashes or airborne particles.

## Hand Protection

Chemically resistant gloves are essential. Given the chemical structure, nitrile or neoprene gloves are a reasonable starting point. However, it is crucial to consult glove manufacturer's compatibility charts for specific breakthrough times. For n-butylamine, which is corrosive, appropriate gloves are critical.

## Body Protection

A laboratory coat should be worn to protect street clothing. For larger quantities or procedures with a higher risk of splashing, a chemically resistant apron or coveralls should be considered.

## Operational and Disposal Plans

### Handling and Storage

- Ventilation: Handle **LY393615** in a well-ventilated area, preferably within a chemical fume hood, especially when transferring or weighing the solid material.
- Ignition Sources: Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

## Spill and Emergency Procedures

- Small Spills: For small spills of solid material, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. The area should then be cleaned with an appropriate solvent.
- Large Spills: For larger spills, evacuate the area and contact your institution's EHS department.
- First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Disposal

Dispose of **LY393615** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's EHS department for specific guidance on chemical waste disposal.

## Quantitative Data Summary

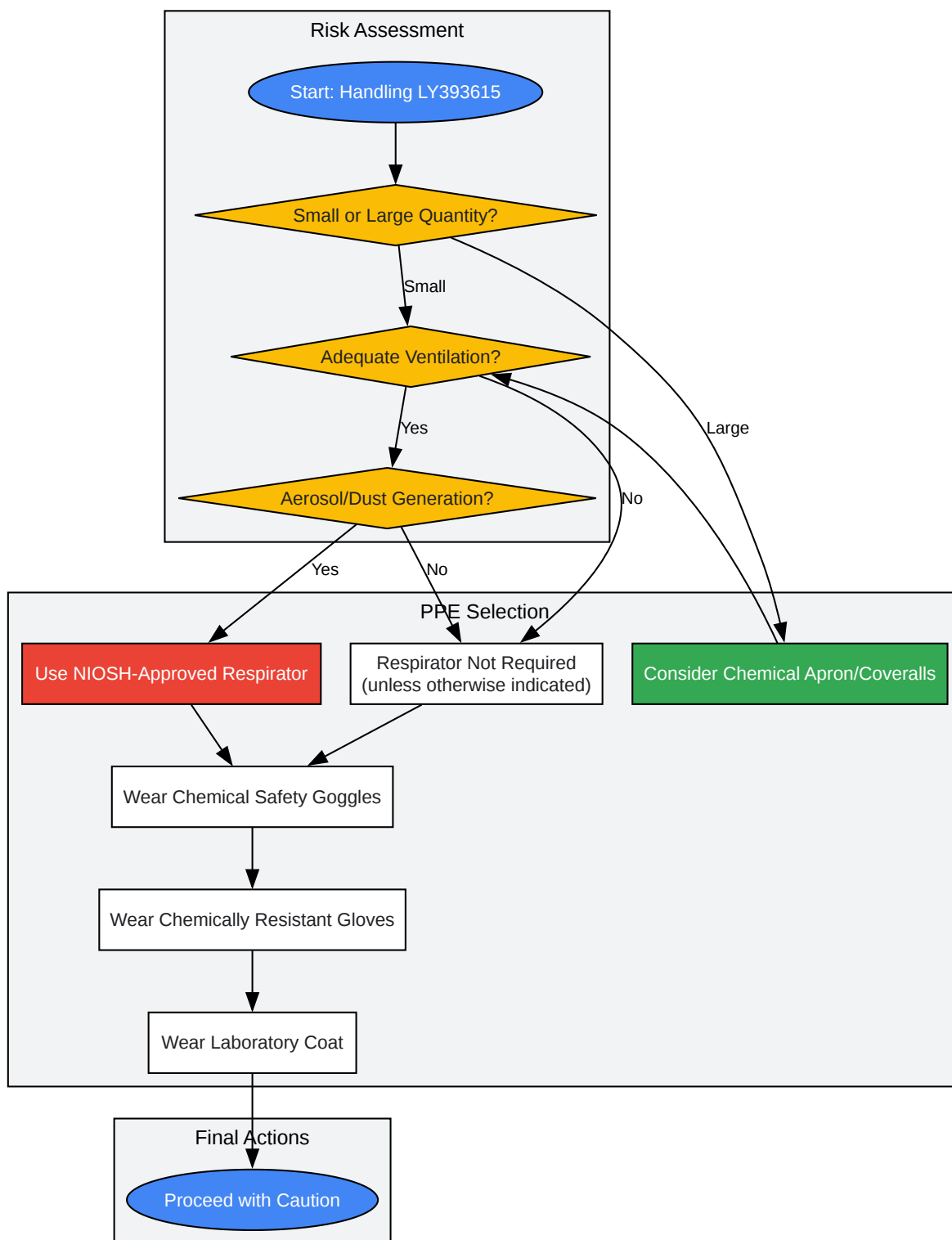
Due to the lack of a specific SDS for **LY393615**, quantitative data is not available. The following table provides information for a structurally related compound, n-butylamine, to offer a conservative estimate of potential hazards.

Parameter	Value (for n-Butylamine)	Notes
Occupational Exposure Limits	NIOSH REL: C 5 ppm (15 mg/m <sup>3</sup> ) [skin]	Ceiling limit. Potential for skin absorption.
OSHA PEL: TWA 5 ppm (15 mg/m <sup>3</sup> ) [skin]	Time-Weighted Average. Potential for skin absorption.	
Flash Point	10 °F (-12 °C) (n-butylamine)	Highly flammable.
Lower Explosive Limit (LEL)	1.7% (n-butylamine)	
Upper Explosive Limit (UEL)	9.8% (n-butylamine)	

Note: This data is for n-butylamine and should be used as a precautionary reference only. The properties of **LY393615** may differ significantly.

## PPE Selection Workflow

The following diagram outlines the logical steps for selecting the appropriate Personal Protective Equipment when handling **LY393615**.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling LY393615]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675689#personal-protective-equipment-for-handling-ly393615]

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